

Efficacy of Flupyrsulfuron-methyl tank-mixes with other herbicides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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Efficacy of Flupyrsulfuron-methyl Tank-Mixes: A Comparative Guide

Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the herbicidal efficacy of **flupyrsulfuron**-methyl when used in tank-mix combinations with other herbicides. **Flupyrsulfuron**-methyl, an acetolactate synthase (ALS) inhibitor, is a post-emergence herbicide primarily targeting grass weeds such as black-grass (*Alopecurus myosuroides*) in winter cereals.[1] However, to manage a broader spectrum of weeds, including competitive broadleaf species, and to mitigate the development of herbicide resistance, tank-mixing with other modes of action is a critical strategy. This document synthesizes experimental data to evaluate the performance of such combinations.

Experimental Protocols

The data presented in this guide are derived from field experiments adhering to established principles of herbicide efficacy evaluation. The methodologies employed in the cited studies generally follow a standardized protocol as outlined below.

1. Experimental Design:

- **Layout:** Trials are typically conducted using a Randomized Complete Block Design (RCBD) with three to four replications to account for field variability.
- **Plot Size:** Individual plot sizes range from approximately 15 m² to 180 m², large enough to allow for representative weed populations and minimize edge effects.^[1]
- **Treatments:** Treatments include the herbicide tank-mixes, individual herbicide components applied alone, a weed-free control (maintained by hand weeding or a comprehensive herbicide program), and an untreated (weedy) control to serve as a baseline for comparison.

2. Application:

- **Equipment:** Herbicides are applied using precision small-plot sprayers, often handheld or tractor-mounted booms, equipped with flat-fan nozzles.
- **Spray Volume:** Application volumes typically range from 150 to 200 L/ha to ensure uniform coverage.
- **Timing:** Post-emergence applications are made when weeds are young and actively growing, generally at the 2-6 leaf stage, and the crop is at a tolerant growth stage (e.g., 2-leaf to flag leaf visible).^{[2][3]} Adjuvants, such as non-ionic surfactants or methylated seed oils, are often included as per manufacturer recommendations to enhance uptake.

3. Data Collection and Analysis:

- **Weed Efficacy Assessment:** Weed control is assessed visually at set intervals (e.g., 30, 60, and 90 days after treatment) and quantitatively by measuring weed density (plants/m²) and dry biomass (g/m²).
- **Crop Tolerance:** Crop phytotoxicity is visually rated, and crop health is monitored.
- **Yield:** At maturity, grain yield (kg/ha) and biological yield are measured from a harvested area within each plot.
- **Statistical Analysis:** Data are subjected to Analysis of Variance (ANOVA), and treatment means are compared using statistical tests such as Tukey's HSD to determine significant

differences. Weed Control Efficiency (WCE) is often calculated relative to the untreated control.

Data Presentation: Efficacy of Tank-Mix Combinations

While direct experimental data for a wide range of **flupyrsulfuron**-methyl tank-mixes is limited in publicly available literature, its behavior as an ALS inhibitor allows for performance comparison with analogous tank-mixes. The following tables summarize data from studies evaluating common tank-mix partners for ALS inhibitors against mixed weed populations in cereal crops.

Table 1: Efficacy of Pinoxaden Tank-Mixed with an ALS Inhibitor (Metsulfuron-methyl) on Weed Dry Matter

This table demonstrates the benefit of adding a broadleaf-weed herbicide to a grass-weed specific herbicide. Pinoxaden is a grass-specific (ACCase inhibitor) herbicide, while metsulfuron-methyl, like **flupyrsulfuron**-methyl, is an ALS inhibitor effective on many broadleaf weeds. The tank-mix provides broad-spectrum control.

Treatment	Application Rate (g a.i./ha)	Grassy Weed Dry Weight (g/m ²) at 90 DAS	Broadleaf Weed Dry Weight (g/m ²) at 90 DAS	Total Weed Dry Weight (g/m ²)
Weedy Check	-	135.4	95.6	231.0
Pinoxaden	50	15.3	90.2	105.5
Metsulfuron-methyl	4	125.8	12.5	138.3
Pinoxaden + Metsulfuron-methyl	40 + 4	18.5	14.3	32.8
Weed Free	-	0.0	0.0	0.0
(Data adapted from a study on barley; DAS = Days After Sowing)				

Table 2: Weed Control Efficiency (WCE %) of Various Post-Emergence Herbicides on Total Broadleaf Weeds

This table showcases the high efficacy of a tank-mix containing florasulam, a common partner for **flupyrsulfuron**-methyl, for controlling broadleaf weeds.

Treatment	Application Rate (g a.i./ha)	WCE (%) at 30 DAS	WCE (%) at 60 DAS
Weedy Check	-	0.0	0.0
2,4-D Ester	500	70.4	65.3
Metsulfuron-methyl + surfactant	4	70.4	68.1
Halauxifen-methyl + Florasulam + Carfentrazone + surfactant	10.21 + 20	90.4	84.2
Halauxifen-methyl + Florasulam + polyglycol	12.76	87.1	86.2
(Data adapted from a study on wheat; DAS = Days After Sowing) [4] [5]			

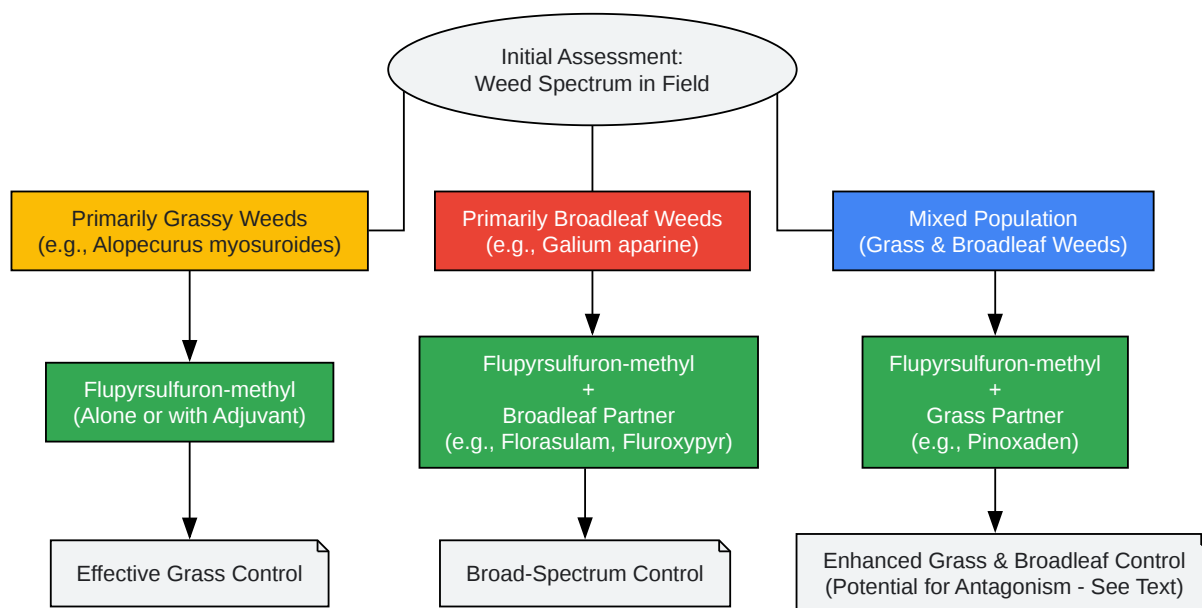
Table 3: Effect of Herbicide Tank-Mixes on Wheat Grain Yield

Effective weed control from synergistic tank-mixes directly translates to higher crop yields by reducing weed competition.

Treatment	Application Rate (g a.i./ha)	Grain Yield (kg/ha)	Yield Increase over Weedy Check (%)
Weedy Check	-	3875	-
Sulfosulfuron (alone)	25	5875	51.6%
Metsulfuron-methyl (alone)	4	5500	41.9%
Sulfosulfuron + Metsulfuron-methyl	25 + 4	6420	65.7%
Weed Free	-	6470	67.0%
(Data adapted from a two-year pooled mean)[2]			

Mandatory Visualization

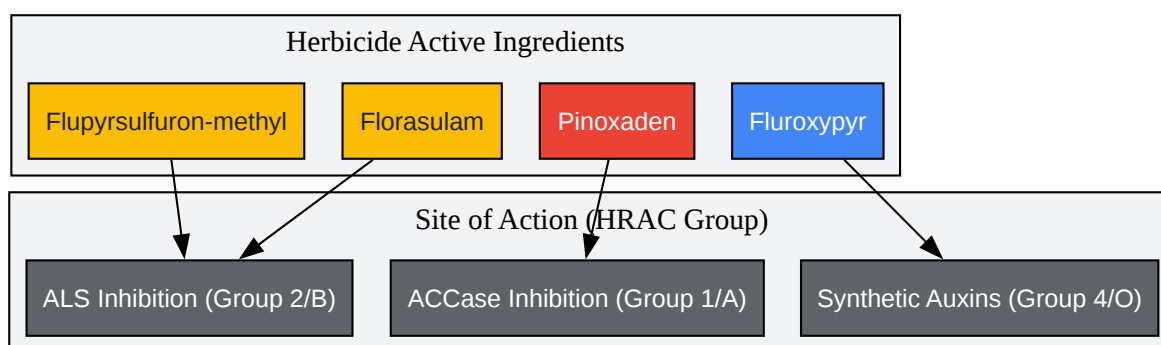
The selection of a suitable tank-mix partner for **flupyrsulfuron**-methyl is a logical process based on the primary weed challenges in a given field. The following diagram illustrates this decision-making workflow.



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Caption: Decision workflow for selecting **flupyr-sulfuron-methyl** tank-mix partners.

The following diagram illustrates the different modes of action for **flupyr-sulfuron-methyl** and its common tank-mix partners, a key consideration for resistance management.



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Caption: Herbicide modes of action for resistance management.

Discussion: Synergistic and Antagonistic Effects

The primary goal of tank-mixing is to achieve additive or synergistic effects, where the combined efficacy is equal to or greater than the sum of the individual components.

- **Synergy:** As shown in Table 1 and Table 3, combining herbicides with different modes of action (e.g., an ALS inhibitor with an ACCase inhibitor or another broadleaf-specific ALS inhibitor) can provide a broader spectrum of control than either product used alone.[2] A tank-mix of two ALS inhibitors like sulfosulfuron and metsulfuron-methyl can effectively control a mixed weed flora, leading to significantly higher grain yields compared to standalone applications.[2] Similarly, partners like florasulam are highly compatible and enhance the control of key broadleaf weeds.[5][6]
- **Antagonism:** A critical consideration is the potential for antagonism, where the efficacy of one herbicide is reduced by the presence of another.[7] Research has shown that inter-group combinations, such as tank-mixing ACCase inhibitors (e.g., pinoxaden, clodinafop) with ALS inhibitors (e.g., sulfosulfuron, mesosulfuron+iodosulfuron), can result in reduced control of grassy weeds compared to the ACCase inhibitor applied alone.[8] This effect is particularly noted with certain broadleaf herbicide formulations, such as amines, which may interfere with the uptake or translocation of the graminicide.[8] While this antagonism is not always observed and can be influenced by environmental conditions and the specific weed species, it represents a potential risk that must be managed. Careful selection of formulation and the use of appropriate adjuvants may help mitigate these negative interactions.

In conclusion, tank-mixing **flupyrsulfuron**-methyl with appropriate partners is an effective strategy to broaden the weed control spectrum and manage resistance. For broadleaf weeds like Galium aparine, partners such as florasulam and fluroxypyr are highly effective. For mixed grass and broadleaf populations, partners like pinoxaden can be used, but with careful monitoring for potential antagonism on grass weed control. The choice of tank-mix partner should be guided by the specific weed spectrum present and an understanding of the different modes of action to ensure sustainable and effective weed management.

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- To cite this document: BenchChem. [Efficacy of Flupyrsulfuron-methyl tank-mixes with other herbicides]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b117110#efficacy-of-flupyrsulfuron-methyl-tank-mixes-with-other-herbicides\]](https://www.benchchem.com/product/b117110#efficacy-of-flupyrsulfuron-methyl-tank-mixes-with-other-herbicides)

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